

Application Notes and Protocols for the Catalytic Hydrogenation of Biphenyl

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Compound of Interest

Compound Name: Phenylcyclohexane

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These application notes provide detailed protocols and experimental setups for the catalytic hydrogenation of biphenyl, a process of significant interest in reducing the toxicity of aromatic compounds and synthesizing valuable chemical intermediates. The protocols are based on established research and offer guidance on achieving high conversion and selectivity for the desired hydrogenation products, namely cyclohexylbenzene (CHB) and bicyclohexyl (BCH).

Introduction

Biphenyl, a common aromatic hydrocarbon found in coal tar, crude oil, and natural gas, poses notable toxic effects.^[1] Its hydrogenation is a critical process for converting it into higher-value and less toxic products such as cyclohexylbenzene (CHB) and bicyclohexyl (BCH).^{[1][2]} CHB is a valuable intermediate in the production of phenol and cyclohexanone, and also serves as an electrolyte additive in lithium-ion batteries.^{[2][3]} Bicyclohexyl is considered a potential liquid organic hydrogen carrier (LOHC) for hydrogen storage applications.^[4] The selective hydrogenation of biphenyl can be controlled to favor the formation of either CHB or BCH by carefully selecting the catalyst and reaction conditions.

Reaction Pathways

The catalytic hydrogenation of biphenyl is a consecutive reaction. In the first step, one of the aromatic rings of biphenyl is hydrogenated to form cyclohexylbenzene (CHB). In the second

step, the remaining aromatic ring of CHB is hydrogenated to yield bicyclohexyl (BCH).[5] The rate-limiting step is typically the hydrogenation of cyclohexylbenzene to bicyclohexyl.[6]

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